

Application Notes and Protocols for Studying Protein Oligomerization Using the EGS Crosslinker

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Compound of Interest

Compound Name: Ethylene glycol bis(succinic acid)

CAS No.: 35415-14-6

Cat. No.: B3065272

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Introduction

Ethylene glycol bis(succinimidyl succinate) (EGS) is a powerful biochemical tool for investigating protein oligomerization. As a homobifunctional, amine-reactive crosslinker, EGS covalently links proteins that are in close proximity, effectively "freezing" protein complexes for subsequent analysis. Its membrane permeability allows for both in vitro and in situ studies, providing valuable insights into the quaternary structure and interaction networks of proteins within their native cellular environment.[1] A key feature of EGS is its cleavable spacer arm, which can be broken by hydroxylamine, facilitating the identification of crosslinked proteins and the analysis of complex protein assemblies.[1][2] These application notes provide a comprehensive overview of the properties of EGS and detailed protocols for its use in studying protein oligomerization.

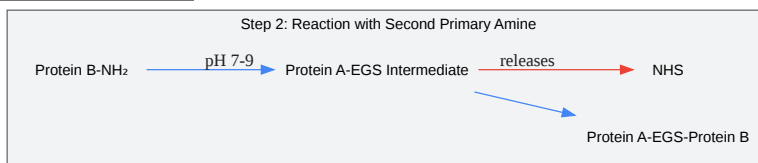
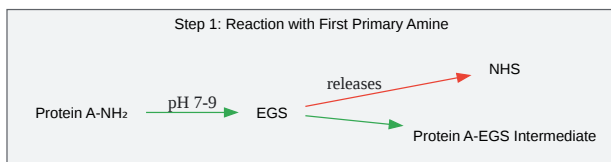
Chemical Properties and Mechanism of Action

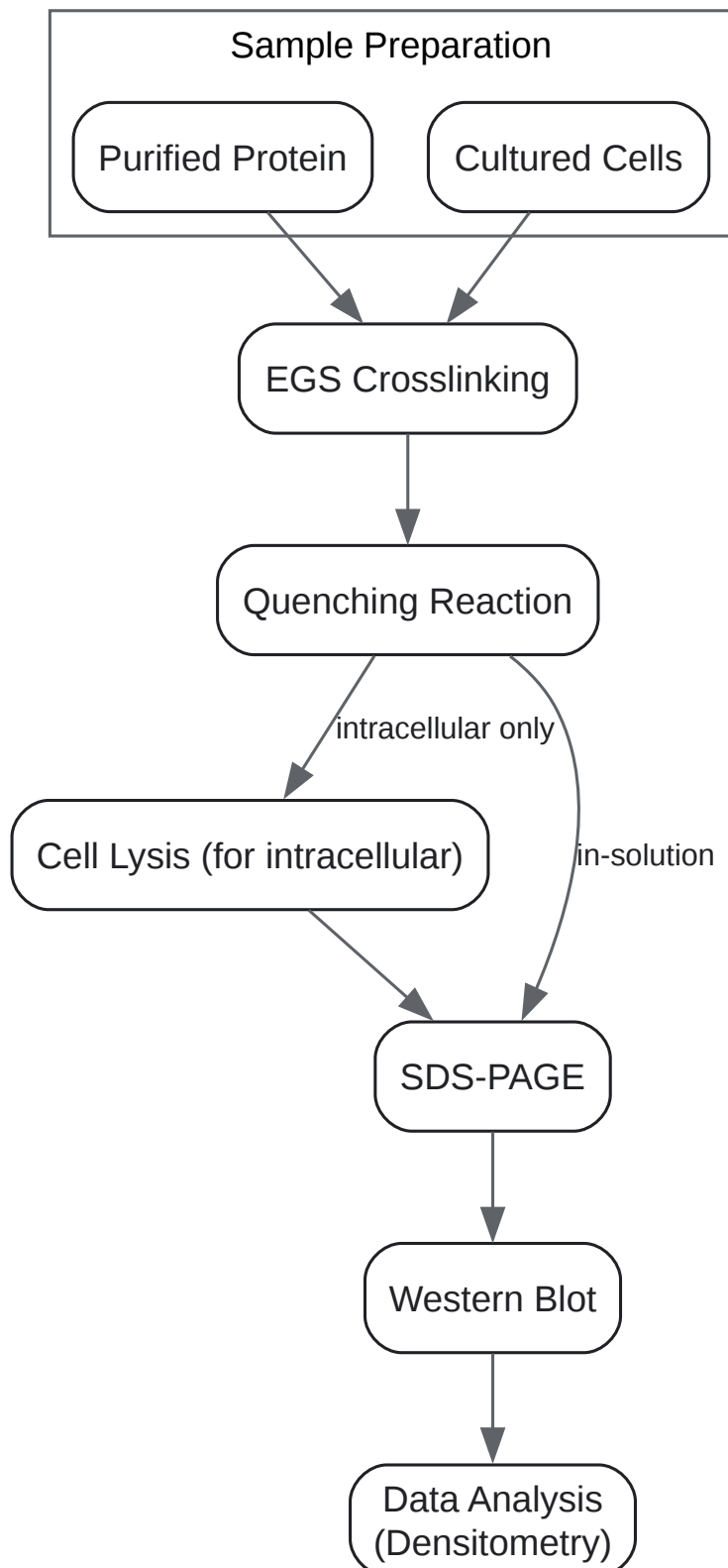
EGS contains two N-hydroxysuccinimide (NHS) esters at either end of a 16.1 Å spacer arm.[2] These NHS esters react specifically with primary amines (e.g., the side chain of lysine residues and the N-terminus of polypeptides) at a pH range of 7.0-9.0 to form stable amide bonds.[3][4] Due to its water-insoluble nature, EGS must first be dissolved in an organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) before being added to an aqueous reaction mixture.[1] The ethylene glycol portion of the spacer arm contains ester linkages that can be cleaved with hydroxylamine at pH 8.5.[1]

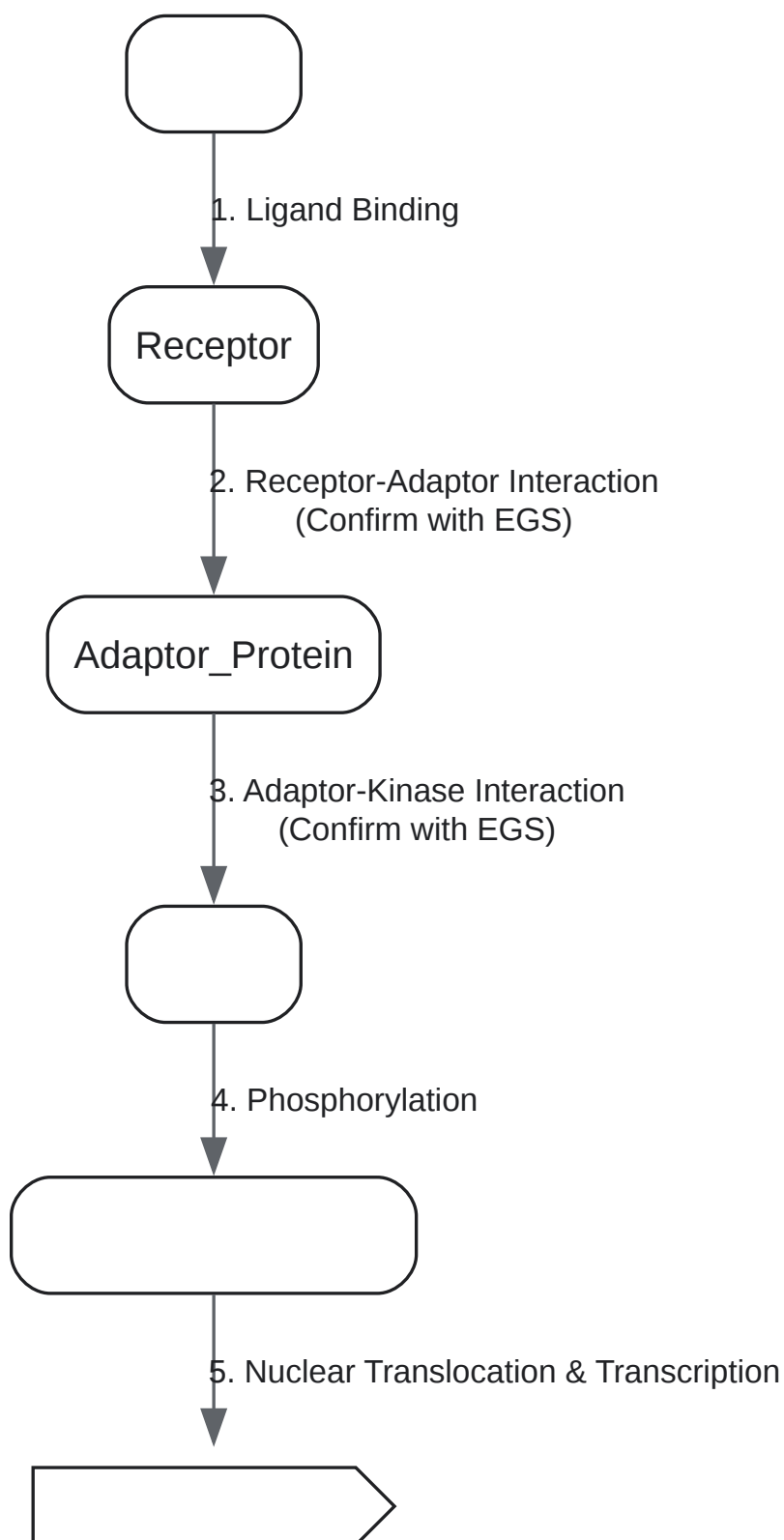
Property	Value	Reference
Molecular Weight	456.36 g/mol	[2]
Spacer Arm Length	16.1 Å	[2]
Reactive Groups	N-hydroxysuccinimide (NHS) esters	[1]
Reactive Toward	Primary amines	[1]
Membrane Permeable	Yes	[1]
Water Soluble	No	[1]
Cleavable	Yes, with hydroxylamine	[1][2]

Mechanism of EGS Crosslinking

The following diagram illustrates the two-step reaction of EGS with primary amines on two protein subunits.







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References

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